

Certificate of Analysis: Cortol-d5 - A Technical Guide

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Compound of Interest

Compound Name: Cortol-d5
Cat. No.: B15562203

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth explanation of a representative Certificate of Analysis (CoA) for **Cortol-d5**, a deuterated analog of cortol. **Cortol-d5** is a critical internal standard for mass spectrometry-based bioanalytical methods, enabling accurate quantification of its unlabeled counterpart in complex biological matrices. This document outlines the typical data, experimental protocols, and quality control parameters presented in a CoA for this compound, ensuring its suitability for research and drug development applications.

Product Identification and Specifications

Cortol-d5 is a stable isotope-labeled form of cortol, a metabolite of cortisol. The deuterium labels provide a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry.

Parameter	Specification
Product Name	Cortol-d5
Synonyms	β -Cortol-d5
Chemical Formula	C ₂₁ H ₃₁ D ₅ O ₅ [1][2]
Molecular Weight	373.54 g/mol [1][2]
CAS Number	516-38-1 (Unlabeled)[1][2]
Appearance	Off-White to Beige Solid
Storage Condition	Store at refrigerator (2-8°C) for long-term storage.[1]

Quantitative Analytical Data

The following table summarizes the key quantitative data obtained from the analysis of a representative lot of **Cortol-d5**. These parameters are crucial for ensuring the identity, purity, and quality of the standard.

Analytical Test	Method	Specification	Result
Chemical Purity	HPLC-UV (245 nm)	≥ 98%	99.2%
Isotopic Purity	LC-MS	≥ 95% Deuterated forms	98.5% (d5)
Isotopic Distribution	LC-MS	Report Results	d0=0.1%, d1=0.3%, d2=0.5%, d3=0.6%, d4=1.0%, d5=97.5%
Identity Confirmation	¹ H-NMR, LC-MS/MS	Conforms to Structure	Conforms
Residual Solvents	GC-FID	≤ 0.5%	Meets Specification
Water Content	Karl Fischer Titration	≤ 1.0%	0.3%

Experimental Protocols

Detailed methodologies are employed to verify the quality of **Cortol-d5**. The following are representative protocols for the key analytical tests cited in the CoA.

High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chemical purity of **Cortol-d5** by separating it from any non-labeled or other impurities.
- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: 0.1% Formic Acid in Acetonitrile
- Gradient: Start at 30% B, linearly increase to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection: UV at 245 nm.
- Injection Volume: 10 μ L.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Objective: To confirm the identity and determine the isotopic purity and distribution of **Cortol-d5**. Stable isotope-labeled compounds are frequently used as internal standards in mass spectrometry to enhance accuracy and reproducibility.^[3]
- Instrumentation: Sciex QTRAP 6500+ system coupled with a Shimadzu Nexera X2 UPLC system or equivalent.^[4]

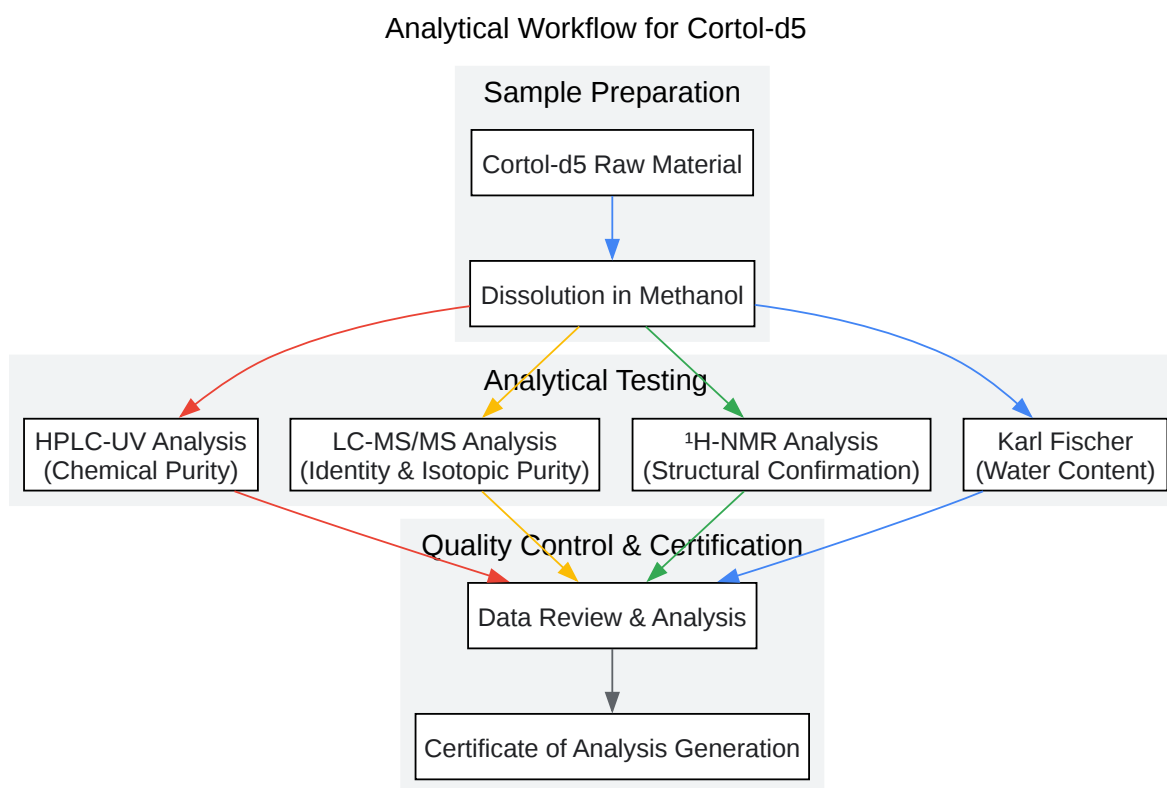
- Chromatographic Conditions: Similar to HPLC conditions, but with a UPLC C18 column (e.g., 2.1 x 100 mm, 1.8 μ m) and a faster gradient.
- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Cortol-d5**: Q1: m/z 374.3 → Q3: m/z 289.2 (Quantifier), m/z 307.2 (Qualifier)
 - Cortol (unlabeled): Q1: m/z 369.3 → Q3: m/z 284.2
- Data Analysis: Isotopic purity is calculated from the relative peak areas of the deuterated and unlabeled species.

Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy

- Objective: To confirm the chemical structure of **Cortol-d5** by analyzing the proton signals. The absence of signals at specific positions confirms successful deuteration.
- Instrumentation: Bruker Avance III 500 MHz spectrometer or equivalent.
- Solvent: Methanol-d4 (CD_3OD).
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Data Analysis: The ^1H -NMR spectrum is compared to the spectrum of the unlabeled cortol standard. The reduction or absence of proton signals at the deuterated positions confirms the isotopic labeling.

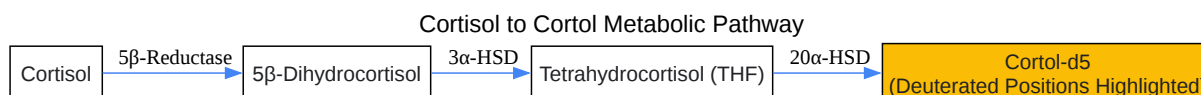
Visualizations

The following diagrams illustrate the analytical workflow and a relevant biological pathway for **Cortol-d5**.



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Caption: General analytical workflow for the quality control testing of **Cortol-d5**.



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Caption: Simplified metabolic pathway from cortisol to Cortol.

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